

Diisopentyl Phthalate-d4 chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisopentyl Phthalate-d4*

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Diisopentyl Phthalate-d4: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties of **Diisopentyl Phthalate-d4**, a deuterated analog of Diisopentyl Phthalate (DIPP). Due to its structural similarity to the native compound and its distinct mass, **Diisopentyl Phthalate-d4** is an ideal internal standard for sensitive and accurate quantification of DIPP in various matrices using mass spectrometry techniques. This guide details its core properties, relevant experimental protocols for its use, and visual representations of key processes.

Core Chemical and Physical Properties

Diisopentyl Phthalate-d4 is a stable isotope-labeled form of Diisopentyl Phthalate, where four hydrogen atoms on the benzene ring have been replaced with deuterium. This labeling provides a distinct mass signature for use in analytical chemistry, particularly in isotope dilution mass spectrometry.

Property	Value	Citations
CAS Number	1346597-80-5	[1][2][3]
Molecular Formula	C ₁₈ H ₂₂ D ₄ O ₄	[1][2][3][4]
Molecular Weight	310.42 g/mol	[2][5][3][4]
IUPAC Name	bis(3-methylbutyl) 3,4,5,6-tetradeuteriobenzene-1,2-dicarboxylate	[6]
Synonyms	1,2-Benzenedicarboxylic Acid-d ₄ 1,2-Bis(3-methylbutyl) Ester, Phthalic Acid-d ₄ Diisopentyl Ester, Bis(3-methylbutyl) Phthalate-d ₄	[1][2][3]
Appearance	Clear Pale Yellow Oil or Solid Powder	[1][5][3][4]
Purity	≥98%	[5]
Solubility	Soluble in Chloroform, Ethyl Acetate	[4]
Storage Conditions	2-8°C Refrigerator	[3]
Unlabeled CAS Number	605-50-5	[7][8][9]

Experimental Protocols

The primary application of **Diisopentyl Phthalate-d₄** is as an internal standard in analytical methods to quantify phthalate esters in complex samples. Below are representative protocols for its use in Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Protocol 1: Quantification of Phthalates in Complex Matrices using GC-MS with Isotope Dilution

This protocol describes a general procedure for the extraction and analysis of phthalates from a sample matrix (e.g., consumer products, environmental samples) using **Diisopentyl Phthalate-d4** as an internal standard.

1. Sample Preparation and Extraction:

- Accurately weigh a homogenized portion of the sample material (e.g., 1 gram).
- Spike the sample with a known amount of **Diisopentyl Phthalate-d4** solution (e.g., 50 µL of a 10 µg/mL solution). The exact amount should be chosen to be within the calibration range.
- Add an appropriate extraction solvent, such as n-hexane or dichloromethane.[\[10\]](#)
- Agitate the mixture vigorously (e.g., vortex for 5-7 minutes or sonicate for 20-30 minutes) to ensure efficient extraction of the analytes.[\[11\]](#)[\[12\]](#)
- Separate the solvent layer from the sample matrix, often by centrifugation (e.g., 4000 rpm for 5 minutes).[\[10\]](#)
- Carefully transfer the organic extract to a clean tube. For complex or high-fat matrices, a cleanup step using Solid-Phase Extraction (SPE) or Gel Permeation Chromatography (GPC) may be necessary.[\[10\]](#)
- Concentrate the extract to a final volume (e.g., 1 mL) under a gentle stream of nitrogen.[\[10\]](#)
[\[13\]](#)

2. GC-MS Instrumental Analysis:

- GC System: Agilent 8890 GC System or equivalent.[\[14\]](#)
- Column: A low-bleed capillary column such as an Agilent J&W HP-5ms (e.g., 20 m x 0.18 mm, 0.18 µm).[\[15\]](#)
- Injector: Splitless mode. Injector temperature programmed from 150°C to 280°C.[\[13\]](#)
- Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1 mL/min).[\[13\]](#)[\[15\]](#)

- Oven Program: Start at 100°C, hold for 1 min, ramp to 230°C at 10°C/min, then ramp to 300°C at 25°C/min, and hold for 8 min. This program should be optimized for the specific analytes of interest.[\[13\]](#)
- MS System: Agilent 5977 Series GC/MSD or equivalent.[\[15\]](#)
- Ionization Mode: Electron Ionization (EI) at 70 eV.[\[13\]](#)
- Acquisition Mode: Selected Ion Monitoring (SIM) for highest sensitivity. Monitor characteristic ions for Diisopentyl Phthalate (e.g., m/z 149, 219) and **Diisopentyl Phthalate-d4** (e.g., m/z 153, 223).

3. Calibration and Quantification:

- Prepare a series of calibration standards containing known concentrations of the target phthalates.
- Fortify each calibration standard with the same constant concentration of **Diisopentyl Phthalate-d4** as used in the samples.[\[10\]](#)
- Generate a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration.
- Calculate the concentration of the target phthalates in the samples using the response ratio from the sample analysis and the calibration curve.

Protocol 2: Analysis of Phthalates by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This method is highly sensitive and suitable for analyzing phthalates in liquid samples like beverages or biological fluids.

1. Sample Preparation:

- For simple matrices like distilled beverages, a "dilute and shoot" approach may be sufficient. Dilute the sample 1:1 with water.

- For more complex matrices like plasma, a Solid-Phase Extraction (SPE) cleanup is recommended.[\[5\]](#)
- Spike a known amount of **Diisopentyl Phthalate-d4** internal standard into the sample before any extraction or dilution steps.[\[5\]](#)
- If using SPE, condition a C18 cartridge, load the sample, wash away interferences, and elute the analytes with a solvent like acetonitrile.[\[5\]](#)[\[16\]](#)
- Evaporate the eluate and reconstitute in the initial mobile phase.[\[5\]](#)[\[16\]](#)

2. LC-MS/MS Instrumental Analysis:

- LC System: Waters ACQUITY UPLC H-Class System or equivalent.
- Column: A reverse-phase column such as a Phenomenex Kinetex C18 (e.g., 100 x 4.6 mm, 2.6 μ m).[\[12\]](#)
- Mobile Phase: A gradient elution using water and methanol (or acetonitrile), often with an additive like ammonium acetate or formic acid to improve ionization.[\[12\]](#)
- Flow Rate: Typically 0.5 mL/min.[\[12\]](#)[\[17\]](#)
- MS System: A triple quadrupole mass spectrometer (e.g., SCIEX QTRAP 5500).[\[12\]](#)[\[17\]](#)
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.[\[12\]](#)
- Acquisition Mode: Multiple Reaction Monitoring (MRM). Monitor specific precursor-to-product ion transitions for each analyte and the internal standard. For Diisopentyl Phthalate, a common transition is m/z 307 \rightarrow 149.[\[12\]](#) For **Diisopentyl Phthalate-d4**, the transition would be m/z 311 \rightarrow 153.

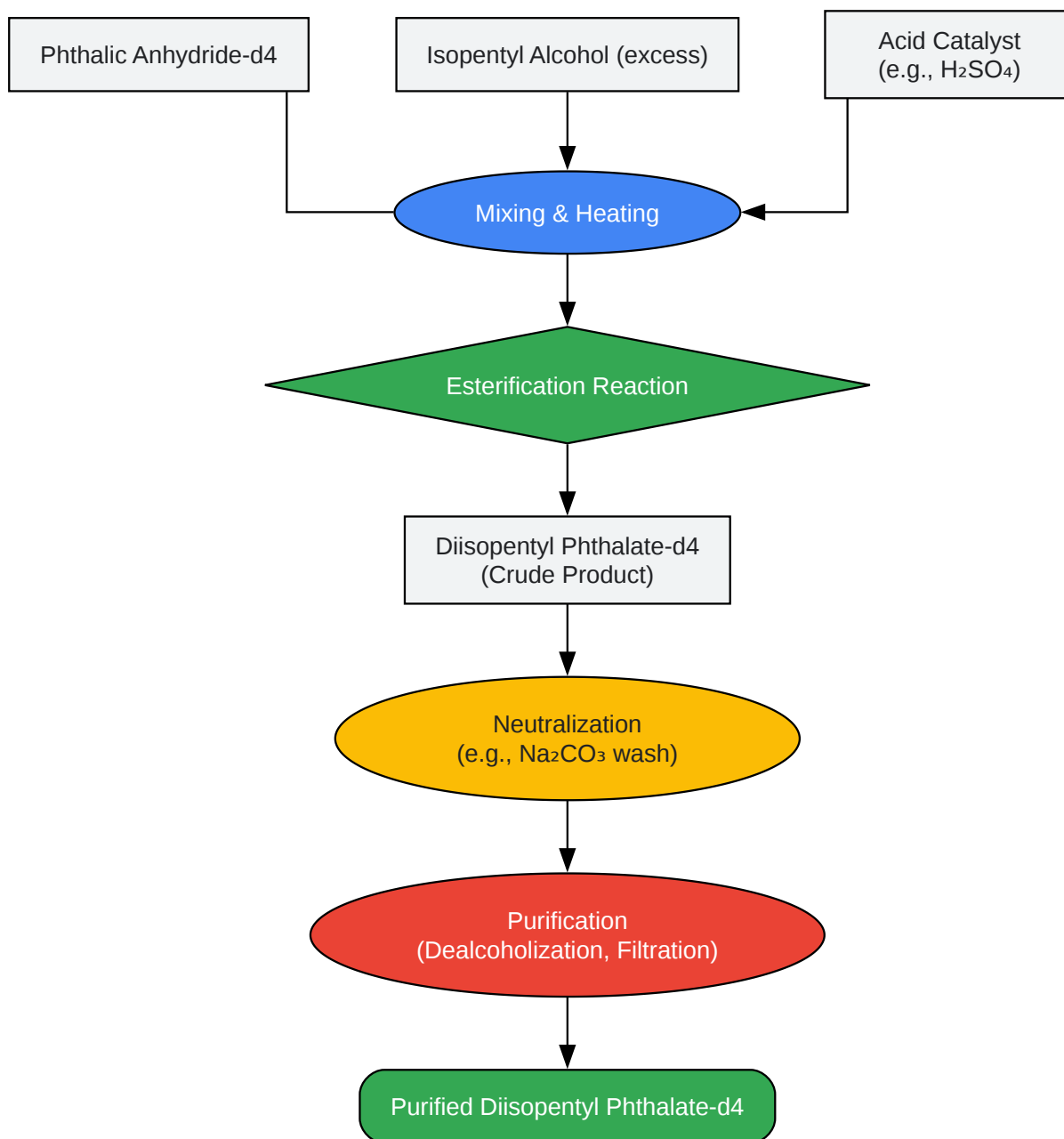
3. Calibration and Quantification:

- Quantification is performed using an isotope dilution calibration curve, similar to the GC-MS method described above.

Synthesis and Biological Interaction Pathways

General Synthesis of Diisopentyl Phthalate

The synthesis of Diisopentyl Phthalate is typically achieved through the esterification of phthalic anhydride with isopentyl alcohol (isoamyl alcohol). The synthesis of the deuterated analog follows the same procedure, substituting deuterated phthalic anhydride.

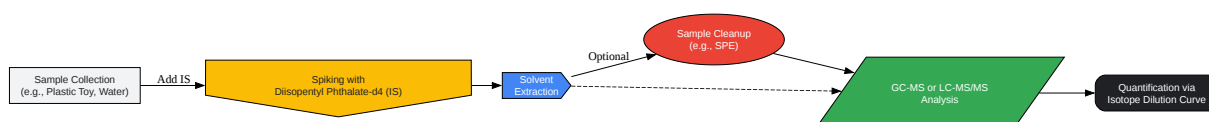


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Caption: Generalized workflow for the synthesis of **Diisopentyl Phthalate-d4**.

Analytical Workflow using Diisopentyl Phthalate-d4 as an Internal Standard

The logical workflow for using **Diisopentyl Phthalate-d4** in a quantitative analysis is crucial for ensuring accurate and reproducible results.

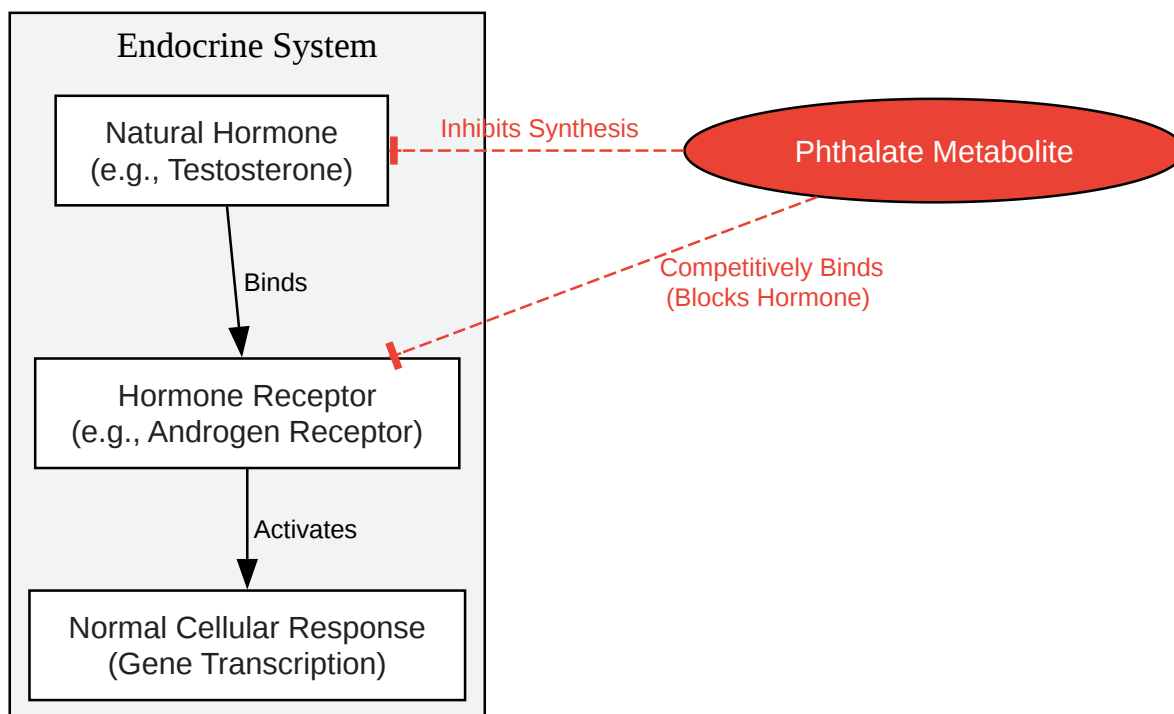


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Caption: Experimental workflow for phthalate analysis using a deuterated internal standard.

Potential Mechanism of Endocrine Disruption by Phthalates

Phthalates are classified as endocrine-disrupting chemicals (EDCs) that can interfere with the body's hormonal systems.[2][4] While **Diisopentyl Phthalate-d4** is used for analytical purposes, its non-deuterated counterpart is studied for these effects. One proposed mechanism involves interference with steroidogenesis and hormone receptor signaling.[3][7]



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Caption: Simplified diagram of phthalate interference with hormone receptor signaling.

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- To cite this document: BenchChem. [Diisopentyl Phthalate-d4 chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b585366#diisopentyl-phthalate-d4-chemical-properties]

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